

Validation of thermodynamic models for ferronickel smelting processes.

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Compound of Interest

Compound Name: *Ferronickel*

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A Comparative Guide to Thermodynamic Models in Ferronickel Smelting

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of thermodynamic models used in **ferronickel** smelting processes, supported by experimental data from various research studies. The focus is on the validation of these models to enhance their predictive accuracy for industrial applications.

Thermodynamic modeling is a crucial tool for optimizing the pyrometallurgical extraction of **ferronickel** from laterite ores. These models allow for the prediction of phase equilibria, elemental distribution between the metal and slag phases, and the influence of process parameters such as reductant addition and slag composition on the final product quality and recovery rates. The validation of these models against robust experimental data is paramount to ensure their reliability.

Performance Comparison of Thermodynamic Models

The most predominantly utilized thermodynamic modeling software in the reviewed literature is FactSage™. This software, coupled with its extensive thermodynamic databases (e.g., FactPS, FToxid, FSstel), is frequently used to simulate the complex chemical interactions in **ferronickel**

smelting.^[1]^[2] The validation of FactSage models is typically performed by comparing the predicted outcomes with results from laboratory-scale smelting experiments.

Below are tables summarizing the quantitative data from studies that have validated thermodynamic models, primarily FactSage, for **ferronickel** smelting.

Table 1: Influence of Carbon Reductant on Ferronickel and Slag Composition

This table compares the predicted and experimental compositions of **ferronickel** alloy and slag at varying carbon addition levels. The data is synthesized from a study by Corpuz et al. (2024).

^[1]

Parameter	Carbon Addition (wt.%)	Thermodynamic Model (FactSage 8.2)	Experimental Result
Ferronickel			
Ni (%)	3	14.5	13.8
Fe (%)	3	84.9	85.5
Fe/Ni Ratio	3	5.86	6.20
Ni (%)	4	16.1	15.7
Fe (%)	4	81.6	82.3
Fe/Ni Ratio	4	5.07	5.24
Slag			
NiO (%)	3	0.025	0.031
FeO (%)	3	12.31	13.15
MgO/SiO ₂ Ratio	3	0.53	0.52
NiO (%)	4	0.019	0.022
FeO (%)	4	9.85	10.14
MgO/SiO ₂ Ratio	4	0.55	0.56

Table 2: Effect of Slag Basicity (MgO/SiO₂) on Nickel Recovery

This table illustrates the comparison between thermodynamically predicted and experimentally determined nickel recovery at different slag basicity ratios. The data is based on the work of Corpuz et al. (2024).[\[1\]](#)

MgO/SiO ₂ Ratio	Thermodynamic Model (FactSage 8.2) - Ni Recovery (%)	Experimental Result - Ni Recovery (%)
0.60	94.8	93.5
0.65	96.2	95.6
0.70	96.5	95.9
0.75	95.3	94.1

Experimental Protocols

The validation of thermodynamic models relies on well-defined experimental procedures that replicate the conditions of the smelting process at a laboratory scale. The following are detailed methodologies for key experiments cited in the validation studies.

Laboratory-Scale Smelting Protocol

A common experimental setup for **ferronickel** smelting research involves the use of high-temperature furnaces to simulate industrial processes.

- **Materials:** The primary raw material is typically laterite ore, which is often calcined to remove moisture and volatile components before smelting.[1] Reductants such as coke or coal are used, and fluxes like limestone or silica may be added to control the slag composition.[3]
- **Furnace:** Laboratory-scale smelting is often conducted in electric arc furnaces (AC or DC) or vertical tube furnaces.[3][4] For instance, a study utilized a DC-arc furnace with a single graphite electrode for smelting 5 kg batches of ore.[3] Another approach involves using a muffle furnace for calcination followed by a vertical tube furnace for reduction and smelting. [4]
- **Procedure:**
 - A predetermined mixture of dried laterite ore, reductant, and fluxes is placed in a crucible (e.g., alumina or graphite).[4][5]

- The crucible is heated in the furnace to the target smelting temperature, typically ranging from 1450°C to 1650°C.[3][6]
- The smelting process is carried out for a specific duration, which can range from 25 minutes to an hour, to allow for the reduction and separation of the metal and slag phases. [3][6]
- After smelting, the molten products are poured into a mold and allowed to cool.[5] The **ferronickel** alloy, being denser, settles at the bottom, separating from the slag.
- Atmosphere: The furnace atmosphere is often controlled. For instance, a gas mixture of N₂, CO₂, and CO can be passed through the furnace to maintain a specific reducing potential.[4]

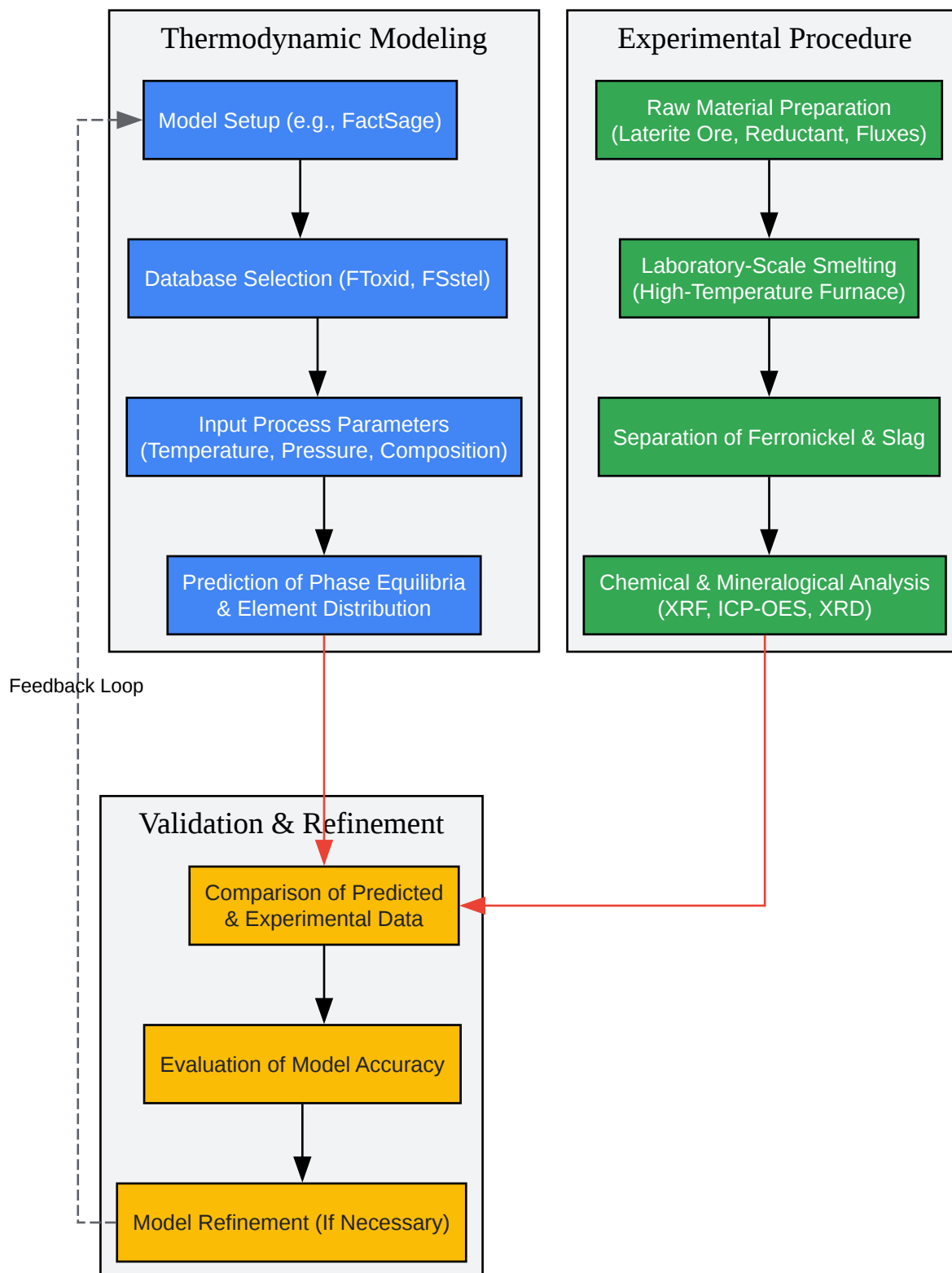
Analytical Techniques for Product Characterization

The chemical and mineralogical composition of the produced **ferronickel** and slag are determined using various analytical methods to provide the data for model validation.

- X-Ray Fluorescence (XRF): This technique is widely used for the elemental analysis of both the **ferronickel** alloy and the slag to determine the concentrations of major and minor elements.[1][4][5]
- Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES): ICP-OES is employed for more precise quantitative analysis of specific elements, such as nickel and iron, in the ore, alloy, and slag.[1]
- X-Ray Diffraction (XRD): XRD analysis is used to identify the mineralogical phases present in the raw materials and the final slag, which is crucial for understanding the slag's behavior and for validating the predicted solid phases in the thermodynamic model.[1][2][5]
- Scanning Electron Microscopy with Energy Dispersive X-ray Spectroscopy (SEM-EDS): This technique provides microstructural and compositional information about the different phases within the slag and metal, helping to identify entrained metal droplets in the slag, for example.[2]

Visualization of the Validation Workflow

The following diagram illustrates the logical workflow for the validation of thermodynamic models in the context of **ferronickel** smelting processes.



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Caption: Workflow for validating thermodynamic models in **ferronickel** smelting.

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